

Ethyl 2-Oxobutanoate: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Ethyl 2-oxobutanoate

Cat. No.: B100451

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This technical guide provides an in-depth analysis of the boiling point and density of **ethyl 2-oxobutanoate**, a key intermediate in various organic syntheses.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical Data of Ethyl 2-Oxobutanoate

The boiling point and density are critical physical constants for the proper handling, purification, and application of **ethyl 2-oxobutanoate** in a laboratory or industrial setting. The experimentally determined and predicted values for these properties are summarized below.

Property	Value	Notes
Boiling Point	162.0 ± 0.0 °C	at 760 mmHg ^[2]
169.06 °C	Predicted by EPA T.E.S.T. ^[3]	
Density	1.0 ± 0.1 g/cm ³	^[2]
1.02 g/cm ³	Predicted by EPA T.E.S.T. ^[3]	

Experimental Determination of Physicochemical Properties

Accurate determination of the boiling point and density of **ethyl 2-oxobutanoate** is essential for its characterization and quality control. Standard laboratory protocols for these measurements are detailed below.

Boiling Point Determination via the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[4] A common and effective method for determining the boiling point of a small quantity of liquid is the capillary method.^[5]

Methodology:

- **Sample Preparation:** A small amount of **ethyl 2-oxobutanoate** is placed in a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.^[2]
- **Heating:** The fusion tube assembly is attached to a thermometer and heated in a Thiele tube or an aluminum block to ensure uniform heating.^{[2][6]}
- **Observation:** The temperature is slowly increased until a steady stream of bubbles emerges from the open end of the capillary tube.^[3]
- **Boiling Point Reading:** The heat source is then removed, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^[3]

Density Determination using a Pycnometer

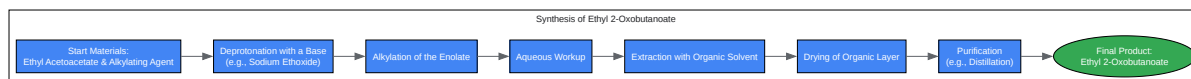
The density of a liquid is its mass per unit volume and is typically measured in g/mL or g/cm³.^[7] A pycnometer, a flask with a specific volume, is commonly used for the precise determination of liquid density.

Methodology:

- **Mass of Empty Pycnometer:** A clean and dry pycnometer is weighed accurately.
- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. This step is crucial for calibrating the exact volume of the pycnometer.
- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **ethyl 2-oxobutanoate**. The mass is measured again.
- **Calculation:** The density of **ethyl 2-oxobutanoate** is calculated by dividing the mass of the sample by the volume of the pycnometer (determined from the mass of the water and its known density at that temperature).

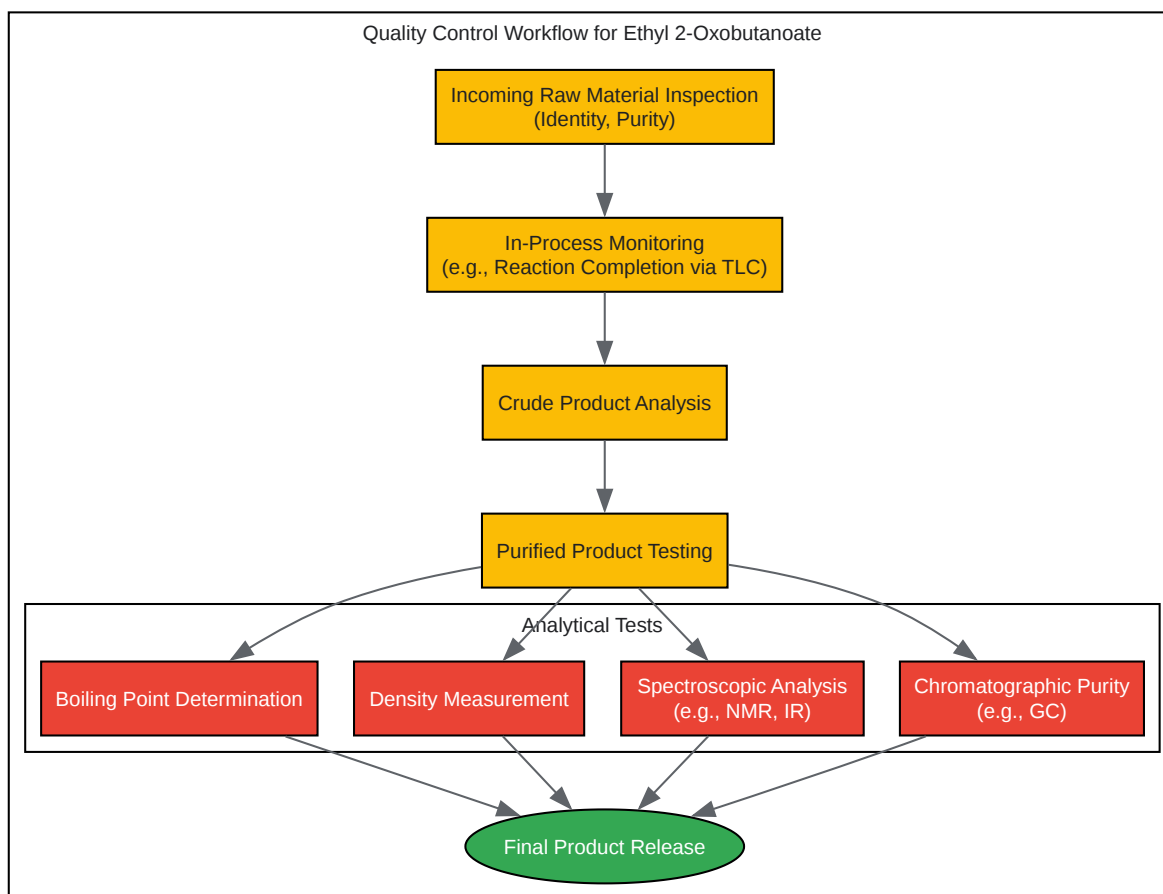
Synthesis and Quality Control Workflows

The synthesis of **ethyl 2-oxobutanoate** and its subsequent quality control are critical processes in its production. The following diagrams illustrate the logical workflows for these procedures.



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A logical workflow for the synthesis of **ethyl 2-oxobutanoate**.



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A typical quality control workflow for chemical manufacturing.

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